Methyl 4-formylpicolinate: A Comprehensive Technical Guide for Advanced Synthesis

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Methyl 4-formylpicolinate*
CAS No.:	*64463-46-3*
Cat. No.:	*B2644346*

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CAS Number: 64463-46-3

Molecular Formula: $C_8H_7NO_3$

Molecular Weight: 165.15 g/mol

Abstract

Methyl 4-formylpicolinate is a bifunctional heterocyclic building block of significant interest to the pharmaceutical and agrochemical industries. Its unique molecular architecture, featuring a pyridine ring substituted with a methyl ester at the 2-position and a formyl group at the 4-position, offers two distinct and versatile reactive handles for the construction of complex molecular scaffolds. This technical guide provides an in-depth exploration of **Methyl 4-formylpicolinate**, encompassing its synthesis, physicochemical properties, reactivity profile, and notable applications in the development of biologically active compounds. The content is specifically tailored for researchers, scientists, and drug development professionals, offering field-proven insights and detailed methodologies to facilitate its effective utilization in advanced organic synthesis.

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Introduction: The Strategic Value of the Picolinate Scaffold

The picolinate scaffold, a derivative of pyridine-2-carboxylic acid, is a privileged structure in medicinal chemistry.[1] Pyridine-containing compounds are integral to a substantial portion of FDA-approved nitrogen-heterocyclic drugs.[2] The nitrogen atom of the pyridine ring can act as a hydrogen bond acceptor and a basic center, while the substituents on the ring can be tailored to modulate the molecule's physicochemical properties and biological activity.

Methyl 4-formylpicolinate emerges as a particularly valuable derivative due to the orthogonal reactivity of its two functional groups. The formyl group is a versatile precursor for a wide range of transformations, including reductive aminations, Wittig reactions, and the formation of various heterocyclic systems. Simultaneously, the methyl ester provides a handle for amide bond formation, hydrolysis to the corresponding carboxylic acid, or other ester-based modifications. This duality makes it a strategic intermediate in the synthesis of diverse and complex target molecules.[3]

Physicochemical and Spectroscopic Data

A thorough understanding of the physicochemical and spectroscopic properties of **Methyl 4-formylpicolinate** is essential for its effective use in synthesis and for the characterization of its reaction products.

Physicochemical Properties

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Property	Value	Reference
CAS Number	64463-46-3	[4][5]
Molecular Formula	$C_8H_7NO_3$	[4]
Molecular Weight	165.15 g/mol	[4]
Appearance	Off-white to yellow solid	
Boiling Point	Not readily available	[5]
Storage	Store in a cool, dry place, away from light and moisture. Inert atmosphere is recommended.	[6]

Spectroscopic Data

- ^{1}H NMR (Proton NMR): The ^{1}H NMR spectrum of **Methyl 4-formylpicolinate** in $CDCl_3$ is expected to show distinct signals for the aromatic protons on the pyridine ring, the methyl ester protons, and the aldehyde proton. The aromatic protons will typically appear in the downfield region (δ 7.0-9.0 ppm) and will exhibit splitting patterns (doublets, doublets of doublets) due to coupling with adjacent protons. The methyl ester protons will present as a singlet at approximately δ 3.9-4.1 ppm. The aldehyde proton will be a highly deshielded singlet, appearing further downfield, typically in the range of δ 9.9-10.2 ppm.[1][7][8]

- ^{13}C NMR (Carbon-13 NMR): The ^{13}C NMR spectrum will show characteristic signals for the carbonyl carbons of the ester and aldehyde groups, typically in the range of δ 160-170 ppm and δ 190-200 ppm, respectively. The aromatic carbons of the pyridine ring will resonate between δ 120-160 ppm. The methyl carbon of the ester group will appear in the upfield region, around δ 52-55 ppm.[2][9][10]

The IR spectrum of **Methyl 4-formylpicolinate** will display characteristic absorption bands for its functional groups. A strong, sharp peak corresponding to the C=O stretch of the ester will be observed around 1720-1740 cm^{-1}. The C=O stretch of the aldehyde will appear at a slightly lower wavenumber, typically in the range of 1690-1715 cm^{-1}. The aromatic C=C and C=N stretching vibrations of the pyridine ring will be visible in the 1400-1600 cm^{-1} region. C-H stretching vibrations of the aromatic ring and the methyl group will be observed around 3000-

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3100 cm^{-1} and 2850-2960 cm^{-1}, respectively. A characteristic, though often weak, pair of bands for the aldehyde C-H stretch may be observed around 2720 cm^{-1} and 2820 cm^{-1}.[11][12][13]

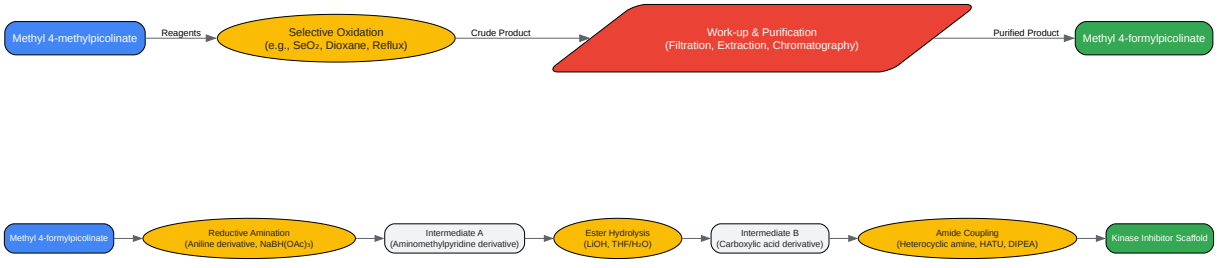
Electron impact mass spectrometry (EI-MS) of **Methyl 4-formylpicolinate** is expected to show a molecular ion peak (M^+) at m/z = 165. The fragmentation pattern will likely involve the loss of the methoxy group (-OCH_3) from the ester, resulting in a fragment at m/z = 134. Another prominent fragmentation pathway could be the loss of the formyl group (-CHO), leading to a peak at m/z = 136. Further fragmentation of the pyridine ring would also be observed.[14][15][16]

Synthesis of **Methyl 4-formylpicolinate**

The synthesis of **Methyl 4-formylpicolinate** can be approached through several routes, with the most common starting from readily available methyl 4-methylpicolinate. The key transformation is the selective oxidation of the 4-methyl group to a formyl group without over-oxidation to the carboxylic acid.

Selective Oxidation of Methyl 4-methylpicolinate

The controlled oxidation of the methyl group on the pyridine ring in the presence of an ester is a challenging yet crucial step. Various oxidizing agents can be employed, with selenium dioxide (SeO_2) being a classic and effective choice for this transformation.



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- To cite this document: BenchChem. [Methyl 4-formylpicolinate: A Comprehensive Technical Guide for Advanced Synthesis]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2644346/docs#methyl-4-formylpicolinate-a-comprehensive-technical-guide-for-advanced-synthesis]

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